

safety and handling of tert-butyl (3-(isopropylamino)propyl)carbamate

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Compound of Interest

Compound Name:	1-(Boc-amino)-3-(isopropylamino)propane
Cat. No.:	B578303

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An In-depth Technical Guide on the Safety and Handling of tert-butyl (3-(isopropylamino)propyl)carbamate

This guide provides comprehensive safety and handling information for tert-butyl (3-(isopropylamino)propyl)carbamate, a bifunctional organic compound utilized as an intermediate and building block in organic synthesis. Due to its structural features, including a Boc-protected primary amine and a secondary isopropylamino group, it requires careful handling in a laboratory setting. This document is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Summary of the key identifiers and physical properties for tert-butyl (3-(isopropylamino)propyl)carbamate and its close structural analogs.

Property	Value	Source
Chemical Name	tert-Butyl (3-(isopropylamino)propyl)carbamate	[1]
CAS Number	1229627-05-7	[1]
Molecular Formula	C ₁₁ H ₂₄ N ₂ O ₂	N/A
Molecular Weight	216.32 g/mol	N/A
Synonyms	N/A	N/A
Appearance	Off-white solid (typical for similar compounds)	[2] [3]
Storage Condition	-20°C (recommended for similar compounds)	[4]

Note: Properties like molecular formula, weight, and appearance are based on the specific CAS number, while others are inferred from structurally similar compounds due to limited data on the exact molecule.

Safety and Hazard Information

The following data is aggregated from safety data sheets (SDS) of closely related carbamate compounds, such as tert-butyl (3-aminopropyl)carbamate (CAS 75178-96-0). This information should be considered representative and used as a precautionary guide.[\[5\]](#)[\[6\]](#)

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage. [5] [6]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [6] [7]
Serious Eye Damage	Category 1	H318: Causes serious eye damage. [8]

Hazard Statements and Precautionary Measures

- Signal Word: Danger[5]
- Primary Hazards: Causes severe skin burns and eye damage; harmful if swallowed.[5][6]
The product is a corrosive material and can cause burns to the eyes, skin, and mucous membranes.[5]
- Inhalation: May cause respiratory tract irritation.[3][9]
- Ingestion: Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.[5]
- Stability: The compound is generally stable under recommended storage conditions but may be air-sensitive.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[3][5]
- Hazardous Decomposition Products: Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[5]

First-Aid Measures

Immediate medical attention is required in case of exposure.[5]

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. [5] [9]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Call a physician immediately. [5] [7]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention. [5] [9]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [7] [10]

Experimental Protocols and Handling

Adherence to strict protocols is essential for the safe handling of this corrosive compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure risk.[\[11\]](#)

PPE Category	Specification	Rationale
Hand Protection	Double gloving: Inner nitrile rubber (min. 0.1 mm), Outer butyl rubber or neoprene (min. 0.3 mm).	Provides robust protection against a corrosive primary amine. Change gloves immediately upon contamination.[11]
Eye/Face Protection	Chemical splash goggles (ANSI Z87.1 standard). A face shield should be worn over goggles when there is a significant risk of splashes.	Protects against severe eye damage from splashes of corrosive material.[11]
Skin/Body Protection	Flame-resistant or 100% cotton lab coat, chemical-resistant apron, and sleeves for larger quantities. Closed-toe shoes and long pants are mandatory.	Protects skin from splashes and contact with the corrosive substance.[11]
Respiratory Protection	All work should be conducted in a certified chemical fume hood. If engineering controls are insufficient, use a NIOSH-approved respirator.	Prevents inhalation of dust or vapors.[11][12]

Safe Handling Workflow

All manipulations must be performed inside a certified chemical fume hood.

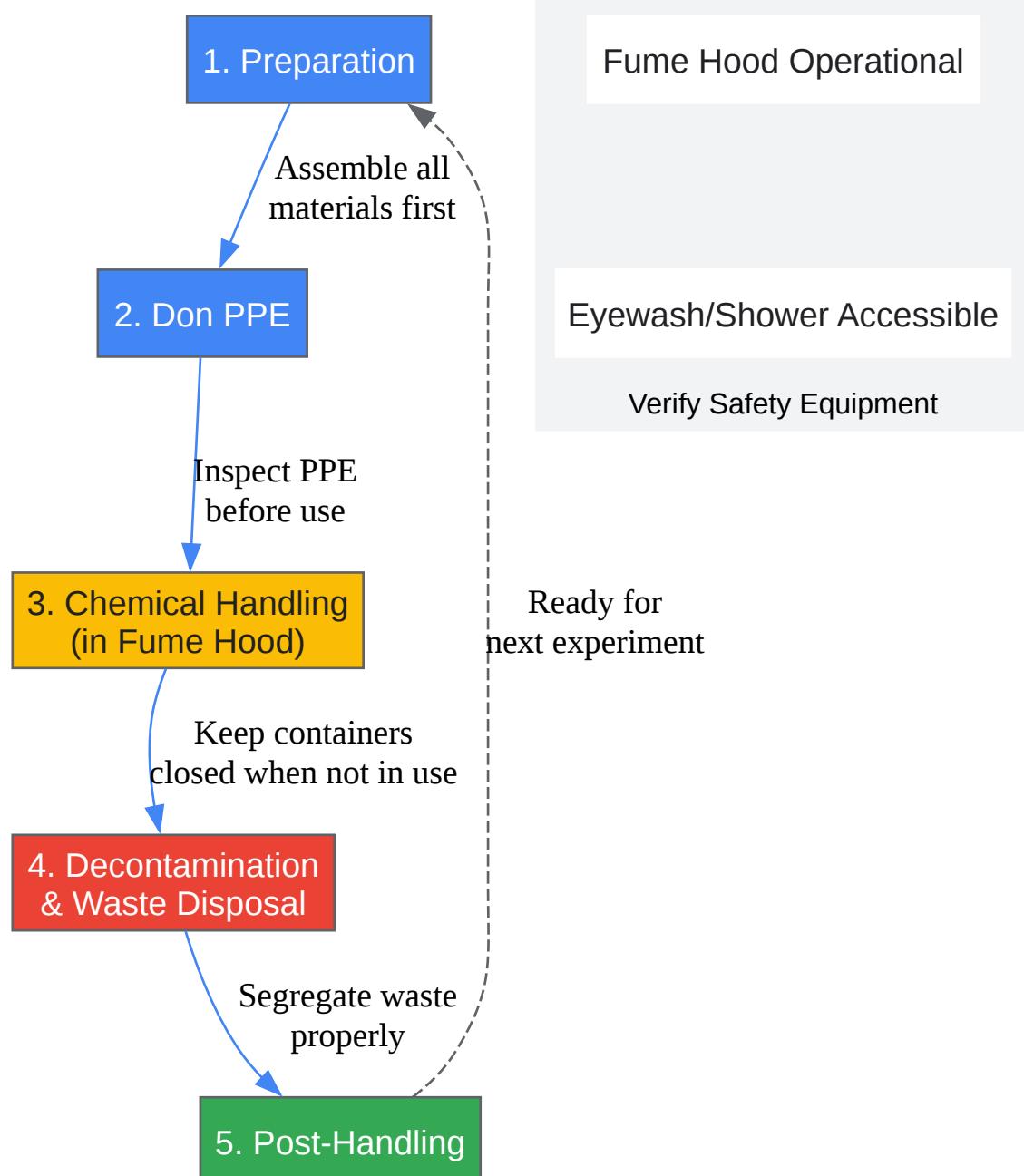


Diagram 1: Safe Handling Workflow

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Caption: A workflow for the safe handling of corrosive chemical reagents.

Protocol Steps:

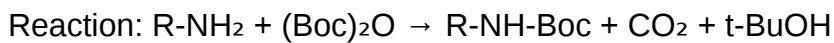
- Preparation: Verify that a chemical fume hood is operational and that an eyewash station and safety shower are accessible. Assemble all necessary equipment and prepare a designated hazardous waste container.[11]
- Don PPE: Put on all required PPE as outlined in the table above before entering the work area.[11]
- Handling: Conduct all transfers and manipulations of the chemical inside the fume hood. Avoid creating dust. Keep containers tightly closed when not in use.[5][11]
- Decontamination and Disposal: Dispose of contaminated materials and the chemical in a sealed, labeled container for hazardous waste.[5] Clean the work area with a suitable solvent, followed by soap and water.
- Post-Handling: Carefully remove and dispose of contaminated PPE. Wash hands and forearms thoroughly with soap and water.[11]

Spill and Emergency Procedures

- Small Spill (<100 mL): Alert others in the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). Place the absorbed material in a sealed container for hazardous waste disposal.[11]
- Large Spill (>100 mL): Evacuate the immediate area and contact the institution's emergency response team.[11]

General Synthetic Protocol: Boc Protection of Amines

While a specific protocol for tert-butyl (3-(isopropylamino)propyl)carbamate is not available, the following represents a general procedure for introducing a tert-butoxycarbonyl (Boc) protecting group to an amine, a fundamental step in synthesizing such molecules. This reaction is typically performed to selectively block an amine's reactivity while other parts of a molecule are modified.[13]



Example Procedure:

- Dissolve the amine substrate in a suitable solvent such as tetrahydrofuran (THF) or dichloromethane.
- Add Di-tert-butyl dicarbonate (Boc₂O), typically 1.1 equivalents.
- A base like triethylamine or DMAP may be added to catalyze the reaction.
- Stir the reaction mixture at room temperature for several hours until the starting material is consumed (monitored by TLC or LC-MS).
- Upon completion, dilute the mixture with water and extract with an organic solvent (e.g., ethyl acetate).[13]
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the Boc-protected amine.[13]

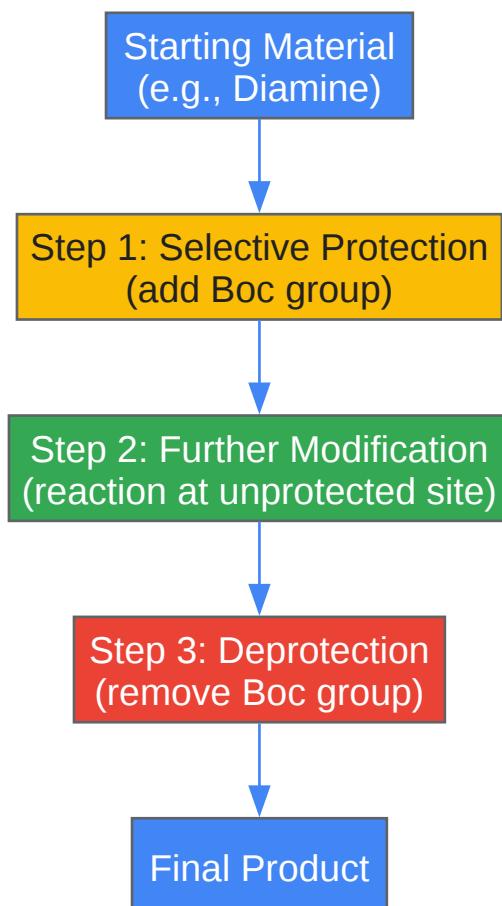


Diagram 2: Role of Boc Group in Synthesis

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Caption: General synthetic strategy using a Boc protecting group.

Biological Context and Potential Applications

Carbamate-containing molecules are of significant interest in medicinal chemistry and drug development.[14][15]

- **Pharmaceutical Intermediates:** The title compound is a bifunctional molecule, making it a versatile building block for synthesizing more complex pharmaceutical agents. The Boc-protected amine allows for selective reactions at the secondary amine.[16]
- **Enzyme Inhibition:** Structurally related carbamate derivatives have shown biological activity. For example, some have been investigated as inhibitors of histone deacetylases (HDACs) or as β -secretase and acetylcholinesterase inhibitors in the context of Alzheimer's disease research.[14][17]
- **Linker Chemistry:** Aliphatic chains containing protected amines are used as linkers in advanced drug modalities, such as Proteolysis Targeting Chimeras (PROTACs), which require precise spacing between different functional ends of the molecule.[4]

The toxicological properties of tert-butyl (3-(isopropylamino)propyl)carbamate itself have not been fully investigated, and caution is warranted.[9][12]

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